

# Shear Bond Strength of Heliosit on Etched Enamel: A Comparative Guide

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**Heliosit**® Orthodontic, a light-cured, single-component luting composite, is widely utilized for bonding orthodontic brackets to etched enamel surfaces.[1][2][3][4][5] This guide provides a comprehensive comparison of the shear bond strength (SBS) of **Heliosit** with other commercially available orthodontic adhesives, supported by experimental data. Detailed methodologies for the cited experiments are included to aid researchers in replicating and building upon these findings.

# **Comparative Shear Bond Strength Data**

The following table summarizes the mean shear bond strength (SBS) values of **Heliosit** and other orthodontic adhesives as reported in various in-vitro studies. It is important to note that direct comparison between studies should be made with caution due to variations in experimental conditions.



Adhesive System	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Study
Heliosit Orthodontic	16.2	4	[6]
7.3	-	[6]	
Lowest among 4 adhesives	-	[7]	_
23.10 (Metallic Bracket)	9.02	[8]	_
16.22 (Ceramic Bracket)	4.68	[8]	
Transbond XT	18.05	5.6	[6]
Highest among 4 adhesives	-	[7]	_
29.55 (Metallic Bracket)	9.6	[8]	_
27.63 (Ceramic Bracket)	12.21	[8]	
Bracepaste	16.6	5.1	[6]
Enlight	-	-	[7]
Orthofix	-	-	[7]

Note: The significant variance in reported SBS values for **Heliosit** can be attributed to different testing methodologies, bracket types, and storage conditions across studies.

# **Experimental Protocols**

The following is a generalized experimental protocol for determining the shear bond strength of orthodontic adhesives, synthesized from multiple research articles.[9][10][11][12][13][14]

#### 1. Tooth Preparation:

## Validation & Comparative



- Extracted human premolars, free of caries or defects, are collected and stored in a solution such as distilled water or saline to prevent dehydration.[7][15]
- The buccal surfaces of the teeth are cleaned with a pumice slurry and a rubber cup, rinsed with water, and dried with oil-free air.[15]

#### 2. Etching:

- A 37% phosphoric acid gel is applied to the buccal enamel surface for 15 to 30 seconds.[1] [2][3][10][16] The optimal etching time can influence bond strength.[10]
- The etchant is thoroughly rinsed off with water for at least 15 seconds, and the enamel surface is dried until it exhibits a frosty white appearance.[16]

#### 3. Bonding:

- A thin layer of adhesive primer (if recommended by the manufacturer) is applied to the etched enamel surface.
- The orthodontic bracket is coated with the adhesive composite (e.g., **Heliosit** Orthodontic). **Heliosit** is a single-component material, requiring no mixing.[1][2][3]
- The bracket is pressed firmly onto the tooth surface. Excess adhesive is removed from the periphery of the bracket base.
- The adhesive is light-cured according to the manufacturer's instructions, typically for 20-40 seconds from mesial, distal, occlusal, and gingival directions.

#### 4. Storage:

• The bonded specimens are stored in distilled water or artificial saliva at 37°C for 24 hours to simulate oral conditions.[9][17] Some studies may include thermocycling to simulate temperature changes in the oral cavity.[12]

#### 5. Shear Bond Strength Testing:

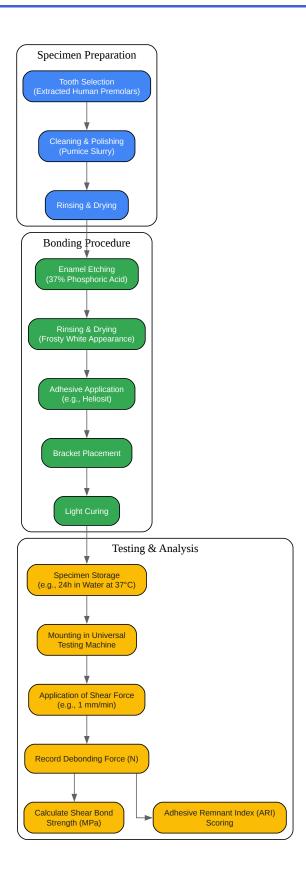
- The tooth is mounted in a jig, which is then secured in a universal testing machine (e.g., Instron).[7][18]
- A shear force is applied to the bracket-tooth interface at a specified crosshead speed, typically 0.5 mm/min or 1 mm/min, until the bracket debonds.[12][15][19] The force is applied parallel to the tooth surface.[14]
- The force required to debond the bracket is recorded in Newtons (N) and converted to Megapascals (MPa) by dividing the force by the bracket base area (mm²).[13]



- 6. Adhesive Remnant Index (ARI) Scoring:
- After debonding, the enamel surface and the bracket base are examined under a
  stereomicroscope to assess the amount of adhesive remaining.[17] The ARI score is
  determined on a scale, typically from 0 to 3, to characterize the mode of bond failure.[7]

# **Experimental Workflow Diagram**





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Caption: Experimental workflow for shear bond strength testing of orthodontic adhesives.



## **Composition of Heliosit**

**Heliosit** Orthodontic is a composite material with a monomer matrix consisting of urethane dimethacrylate (UDMA), bisphenol A-glycidyl methacrylate (Bis-GMA), and decanediol dimethacrylate.[1][2][3] The filler is composed of highly dispersed silicon dioxide.[1][2][3]

### Conclusion

The shear bond strength of **Heliosit** Orthodontic on etched enamel is generally considered clinically acceptable. However, studies show that its performance can be variable and may be lower than some other popular orthodontic adhesives like Transbond XT under certain conditions.[6][7] The choice of adhesive should be based on a comprehensive evaluation of its physical properties, handling characteristics, and the specific clinical situation. Further research with standardized testing protocols is necessary for a more definitive comparison of the shear bond strength of different orthodontic adhesives.

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